

physical properties of monolinolein

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An In-depth Technical Guide on the Core Physical Properties of Monolinolein

Introduction

Monolinolein, a monoacylglycerol consisting of a glycerol backbone esterified with one molecule of the polyunsaturated fatty acid, linoleic acid, is a compound of significant interest in pharmaceutical sciences, materials science, and food technology. Its amphiphilic nature drives the formation of complex, self-assembled structures in aqueous environments, making it a key component in the development of advanced drug delivery systems, such as pH-responsive lyotropic liquid crystals.[1][2] This technical guide provides a comprehensive overview of the core physical properties of **monolinolein**, intended for researchers, scientists, and drug development professionals. It consolidates quantitative data, details common experimental protocols for characterization, and visualizes key relationships and workflows.

General and Physicochemical Properties

Monolinolein is typically a colorless to pale yellow, oily liquid at room temperature.[1][2][3][4] Its identity and fundamental properties are summarized below.

Table 1: General Properties of Monolinolein



Property	Value	Source(s)
CAS Registry Number	26545-74-4[5] (for mixture); 2277-28-3 (for 1-Monolinolein) [1]	[1][5]
Molecular Formula	C21H38O4	[3][5][6][7]
Molecular Weight	354.52 g/mol	[1][2][6][7][8]
Synonyms	Glyceryl monolinoleate, 1- Linoleoyl-rac-glycerol	[1][5][8]

Table 2: Key Physical Constants of Monolinolein

Property	Value	Notes	Source(s)
Melting Point	14-15 °C	[1][4][5]	
Boiling Point	485.0 ± 40.0 °C	Predicted	[1][4]
Density	1.05 g/cm ³	Experimental	[5]
0.981 ± 0.06 g/cm ³	Predicted	[1][4]	

Solubility Profile

The solubility of a lipid is a critical determinant of its behavior in various systems. As an amphiphile, **monolinolein** exhibits dual solubility characteristics. It is fundamentally hydrophobic and thus insoluble in water.[9][10] However, it is readily soluble in non-polar organic solvents.[9][10]

Table 3: Solubility of Monolinolein

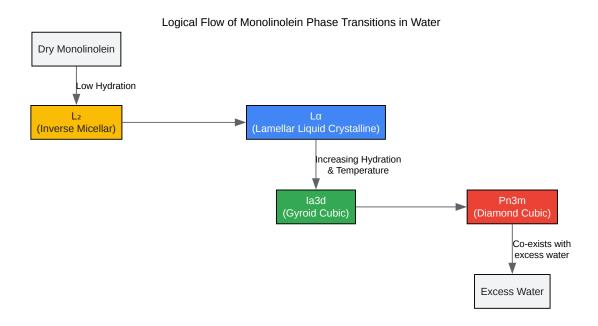


Solvent	Solubility	Source(s)
Water	Practically Insoluble	[9][10]
Chloroform	Slightly Soluble	[1][4]
Ethyl Acetate	Slightly Soluble	[1][4]
Methanol	Slightly Soluble	[1][4]
Ether, Benzene, Acetone	Soluble	[9][10]

Phase Behavior in Aqueous Systems

One of the most important physical properties of **monolinolein** is its lyotropic liquid crystalline phase behavior, i.e., its ability to form various ordered structures upon hydration. Similar to the well-studied monoolein, **monolinolein** in water self-assembles into distinct mesophases depending on the temperature and water content. These phases include the lamellar liquid crystalline phase (L α) and inverse bicontinuous cubic phases like the double gyroid (Ia3d) and double diamond (Pn3m).[11][12][13] This behavior is crucial for its application in creating stable, structured matrices for drug encapsulation.[14]





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Caption: Phase transitions of **monolinolein** with increasing hydration.

Spectroscopic Properties

Spectroscopic analysis is essential for structural elucidation and purity assessment.

Table 4: Summary of Spectroscopic Data for Monolinolein

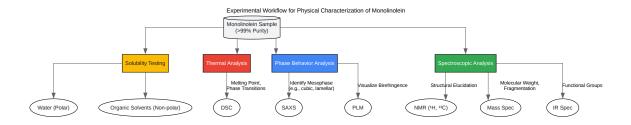


Technique	Description	Source(s)
Mass Spectrometry (MS)	Provides molecular weight (354.5 g/mol) and fragmentation patterns for structural confirmation. Data is available for GC-MS and LC-MS analyses.	[8]
Nuclear Magnetic Resonance (NMR)	¹ H and ¹³ C NMR spectra confirm the presence of characteristic functional groups: glycerol backbone, ester linkage, and the cis- double bonds of the linoleoyl chain.	[8][15]
Infrared (IR) Spectroscopy	IR spectra would show characteristic absorption bands for O-H (hydroxyl), C=O (ester), and C=C (alkene) functional groups.	[16]

Experimental Protocols

The determination of the physical properties of **monolinolein** involves a series of well-established analytical techniques.





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Caption: Workflow for the physical characterization of **monolinolein**.

Solubility Determination

- Objective: To assess the solubility of **monolinolein** in polar and non-polar solvents.
- Protocol:
 - Prepare two sets of test tubes.
 - \circ To the first set, add a small amount of **monolinolein** (e.g., 50 µL) to 1 mL of a polar solvent (e.g., deionized water).
 - To the second set, add the same amount of monolinolein to 1 mL of various non-polar organic solvents (e.g., chloroform, ethanol, ether).[17][18]
 - Vortex each tube vigorously for 30 seconds.
 - Allow the tubes to stand for 5 minutes and observe.



Record whether the monolinolein dissolves to form a clear solution (soluble), remains as
a separate phase (insoluble), or partially dissolves (slightly soluble).[17]

Thermal Analysis (Differential Scanning Calorimetry - DSC)

- Objective: To determine the melting point and characterize thermal transitions.
- Protocol:
 - Accurately weigh a small amount of monolinolein (1-5 mg) into an aluminum DSC pan.
 - Seal the pan hermetically. An empty sealed pan is used as a reference.
 - Place both pans into the DSC instrument.
 - The sample is subjected to a controlled temperature program, for example, cooling to
 -20°C and then heating at a constant rate (e.g., 5 °C/min) to 50°C.
 - The heat flow to or from the sample relative to the reference is measured.
 - The melting point is identified as the peak temperature of the endothermic transition on the heating curve. Other phase transitions may also be observed.

Phase Behavior Characterization (SAXS and PLM)

- Objective: To identify the liquid crystalline phases formed by **monolinolein** at different hydration levels and temperatures.
- Protocol:
 - Sample Preparation: Prepare a series of samples with varying weight ratios of monolinolein to water (e.g., from 95:5 to 40:60). Samples are typically prepared in sealed containers and homogenized by centrifugation cycles.
 - Polarized Light Microscopy (PLM): A small amount of each hydrated sample is placed on a microscope slide. The sample is observed between crossed polarizers. Anisotropic phases



(e.g., lamellar) will be birefringent (show textures), while isotropic phases (e.g., cubic, micellar) will appear dark.[12]

Small-Angle X-ray Scattering (SAXS): Samples are loaded into thin-walled glass
capillaries and placed in a temperature-controlled sample holder in the SAXS beamline. Xray diffraction patterns are collected. The positions of the diffraction peaks are used to
identify the phase symmetry and calculate the lattice parameters of the structure (e.g.,
lamellar, Pn3m cubic, la3d cubic).[12][14]

Conclusion

The physical properties of **monolinolein**, particularly its melting point, solubility, and complex phase behavior in water, are foundational to its utility in advanced applications. The ability to form well-defined, stable lyotropic liquid crystalline phases makes it an invaluable excipient for the controlled delivery of therapeutic agents. The experimental protocols outlined in this guide provide a robust framework for the comprehensive characterization of **monolinolein** and related lipid-based materials, ensuring reproducible and reliable data for research and development.

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